

How to avoid phase separation of C16E5 during low-temperature experiments

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Compound of Interest

Compound Name: *Pentaethylene glycol
monohexadecyl ether*

CAS No.: 4478-97-1

Cat. No.: B1598950

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Technical Support Center: C16E5 Low-Temperature Applications

Welcome to the technical support guide for Pentaethylene Glycol Monocetyl Ether (C16E5). This resource is designed for researchers, scientists, and drug development professionals who utilize this non-ionic surfactant in their experiments. Here, we address a common challenge encountered during low-temperature work: the phase separation of C16E5 solutions. Our goal is to provide not just solutions, but a deeper understanding of the underlying physicochemical principles to empower you in your research.

Frequently Asked Questions (FAQs)

Q1: What is happening when my clear C16E5 solution turns cloudy or forms a precipitate at low temperatures?

This phenomenon is known as crystallization or precipitation due to the solution temperature dropping below the surfactant's Krafft Temperature (T_k), also known as the Krafft point.^{[1][2]} Below this specific temperature, the solubility of the individual surfactant molecules (monomers) in water becomes lower than the concentration required to form micelles (the Critical Micelle Concentration or CMC).^{[3][4]} Unable to form soluble aggregates and with its

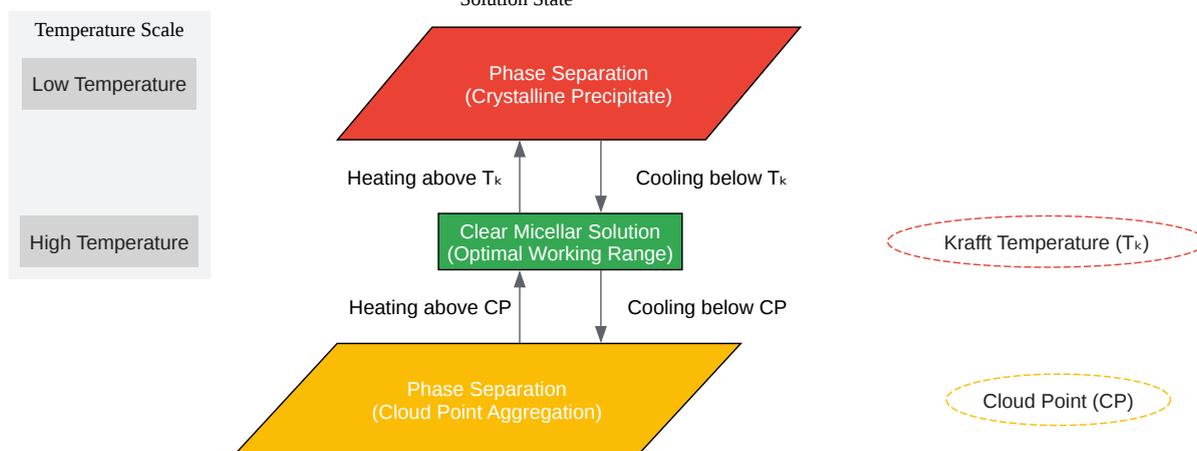
monomer solubility exceeded, the C16E5 molecules arrange into a crystalline solid phase, which appears as cloudiness or a precipitate.[1]

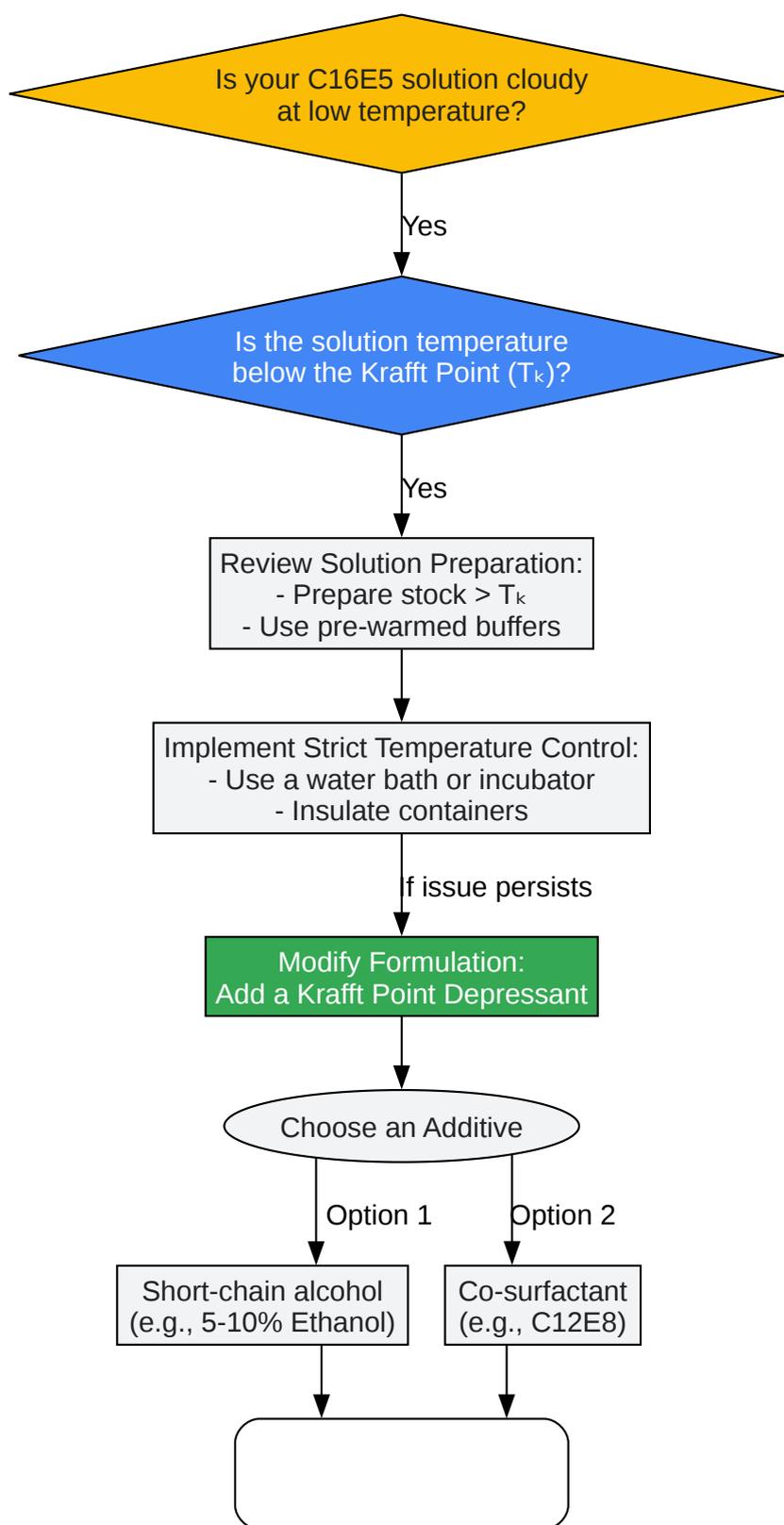
Q2: I've heard of a "Cloud Point." Is this the same as the Krafft Temperature?

No, they are distinct and opposite phenomena, which is a critical point of understanding for non-ionic surfactants.

- **Krafft Temperature (Low-Temperature Phase Separation):** This is the temperature below which the surfactant crystallizes out of solution because it is no longer soluble enough to form micelles. You solve this issue by heating the solution above the Krafft Temperature.[4]
[5]
- **Cloud Point (High-Temperature Phase Separation):** This is the temperature above which a non-ionic surfactant solution becomes cloudy. As temperature increases, the hydrogen bonds between water and the ethylene oxide headgroups of the surfactant weaken.[5] This dehydration makes the surfactant less soluble, causing the micelles to aggregate and phase-separate. You solve this issue by cooling the solution below the Cloud Point.

The diagram below illustrates the operational temperature window for a typical non-ionic surfactant like C16E5.





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Sources

- [1. Krafft temperature - Wikipedia \[en.wikipedia.org\]](#)
- [2. taylorandfrancis.com \[taylorandfrancis.com\]](#)
- [3. goldbook.iupac.org \[goldbook.iupac.org\]](#)
- [4. taylorandfrancis.com \[taylorandfrancis.com\]](#)
- [5. Cloud and Krafft points | Practical Surfactants Science | Prof Steven Abbott \[stevenabbott.co.uk\]](#)
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